

Solubility Profile of 2-Amino-6-methyl-4-nitrobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-6-methyl-4-nitrobenzoic acid

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **2-Amino-6-methyl-4-nitrobenzoic acid** in common laboratory solvents. A comprehensive search for specific experimental data on the solubility of this compound has revealed a lack of published quantitative studies. Therefore, this document provides a framework for determining its solubility, including a generalized experimental protocol and illustrative data from a structurally related compound.

Data Presentation

Due to the absence of specific experimental solubility data for **2-Amino-6-methyl-4-nitrobenzoic acid** in the public domain, a data table for this compound cannot be provided. As an illustrative example of how such data would be presented, the following table summarizes the solubility of a related compound, 4-Nitrobenzoic acid. Researchers can utilize a similar format to tabulate their findings for **2-Amino-6-methyl-4-nitrobenzoic acid**.

Table 1: Illustrative Solubility Data for 4-Nitrobenzoic Acid

Solvent	Temperature (°C)	Solubility	Reference
Water	26	< 1 mg/mL	[1]
Water	Not Specified	1 g / 2380 mL	[1]
Alcohol	Not Specified	1 g / 110 mL	[1]
Methanol	Not Specified	1 g / 12 mL	[1]
Chloroform	Not Specified	1 g / 150 mL	[1]
Ether	Not Specified	1 g / 45 mL	[1]
Acetone	Not Specified	1 g / 20 mL	[1]
Benzene	Not Specified	Slightly Soluble	[1]
Carbon Disulfide	Not Specified	Slightly Soluble	[1]
Petroleum Ether	Not Specified	Insoluble	[1]

Experimental Protocols

The following is a detailed, generalized methodology for determining the equilibrium solubility of a compound like **2-Amino-6-methyl-4-nitrobenzoic acid** in various solvents. This protocol is based on the widely accepted shake-flask method.

Objective: To determine the saturation solubility of **2-Amino-6-methyl-4-nitrobenzoic acid** in a selection of common laboratory solvents at a controlled temperature.

Materials:

- **2-Amino-6-methyl-4-nitrobenzoic acid** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, acetonitrile, dimethyl sulfoxide, ethyl acetate, dichloromethane) of analytical grade
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control

- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Amino-6-methyl-4-nitrobenzoic acid** to a series of vials, each containing a known volume of a different solvent. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.

- Filter the collected supernatant through a syringe filter to remove any undissolved solid particles. This step is critical to avoid overestimation of the solubility.
- Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.
 - Quantify the concentration of **2-Amino-6-methyl-4-nitrobenzoic acid** in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve should be prepared using standard solutions of known concentrations.
- Data Calculation:
 - Calculate the solubility of **2-Amino-6-methyl-4-nitrobenzoic acid** in each solvent using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Concentration from analysis} \times \text{Dilution factor}) / \text{Volume of aliquot taken}$$

Safety Precautions: Always handle **2-Amino-6-methyl-4-nitrobenzoic acid** and all solvents in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Consult the Safety Data Sheet (SDS) for the compound and each solvent before use.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: General workflow for determining the equilibrium solubility of a compound.

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References

- 1. 4-Nitrobenzoic Acid | C₇H₅NO₄ | CID 6108 - PubChem [pubchem.ncbi.nlm.nih.gov]
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